

Designing Cell Culture Studies with GLPG0492: Application Notes and Protocols

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Compound of Interest

Compound Name: GLPG0492
CAS No.: 1215085-92-9
Cat. No.: B607653

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Introduction

GLPG0492 is a non-steroidal, selective androgen receptor modulator (SARM) that has demonstrated significant anabolic effects on muscle tissue with a favorable safety profile compared to traditional anabolic steroids.[1][2] As a partial agonist of the androgen receptor (AR), **GLPG0492** holds promise for the treatment of muscle wasting diseases.[1][2][3] This document provides detailed application notes and experimental protocols for designing and conducting in vitro cell culture studies to investigate the biological activity and therapeutic potential of **GLPG0492**.

Mechanism of Action

GLPG0492 selectively binds to the androgen receptor, acting as a partial agonist. This tissue-selective action results in anabolic effects in muscle and bone while having minimal androgenic effects on reproductive tissues.[4] The primary mechanism of action involves the modulation of androgen receptor-mediated signaling pathways that regulate muscle mass and protein synthesis. In vivo studies have shown that **GLPG0492** can negatively interfere with major

signaling pathways that control muscle mass homeostasis, particularly by downregulating the expression of genes associated with muscle atrophy, such as Atrogin-1, MurF1, and FoxO1.[1]

Data Presentation

Quantitative In Vitro Activity of GLPG0492

Assay Type	Cell Line	Parameter	Value	Reference
Yeast Androgen Screen	Yeast	EC50	4.44×10^{-6} M	[5]
Androgen Receptor Reporter Assay	Prostate Carcinoma Cells	EC50	3.99×10^{-9} M	[5]

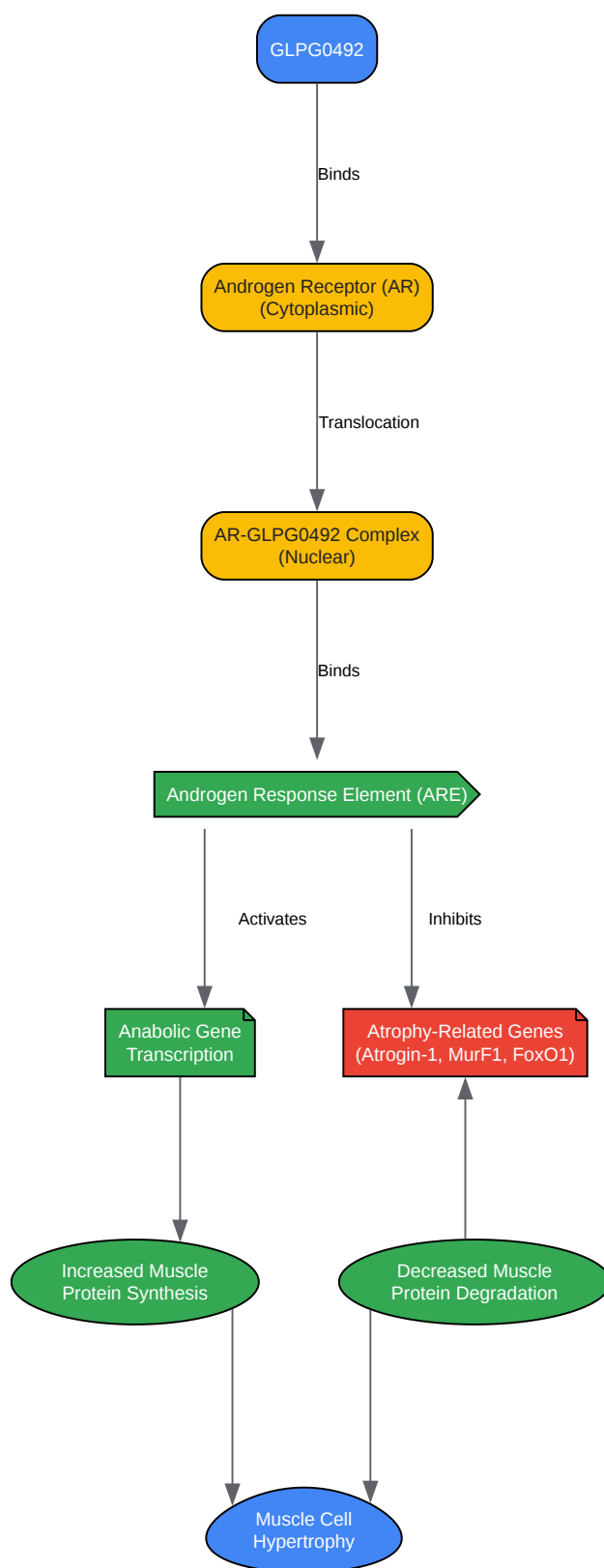
In Vivo Dose-Response of GLPG0492 on Muscle Mass

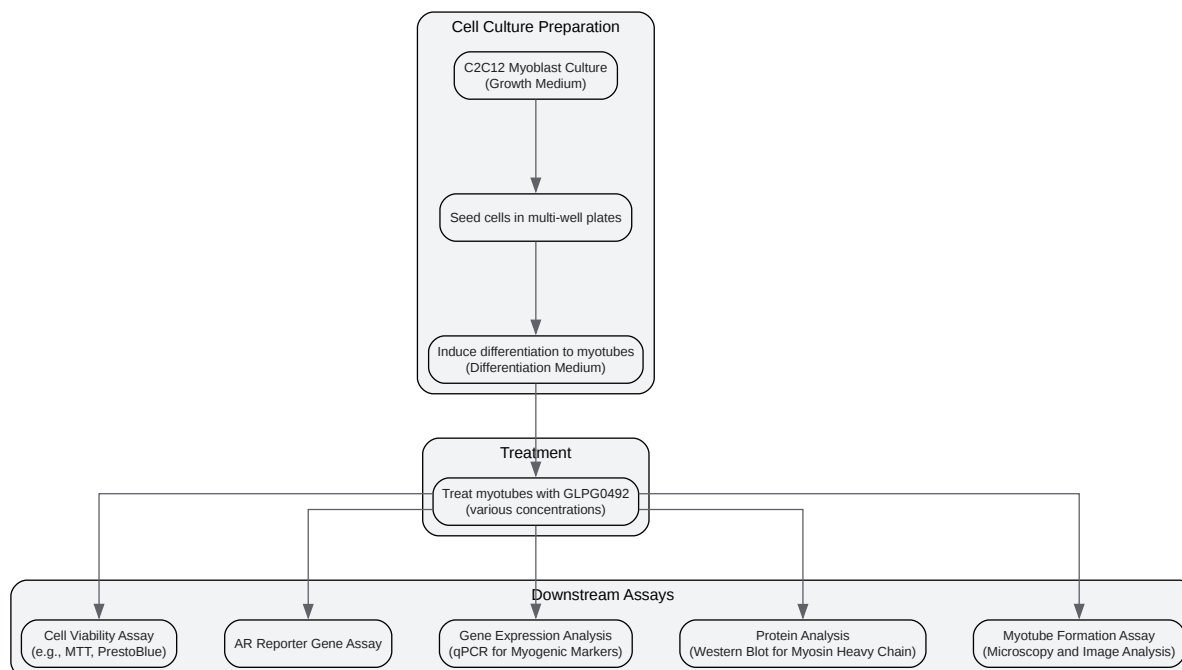
Animal Model	Muscle	Dose	Effect	Reference
Mouse (Hindlimb Immobilization)	Gastrocnemius	0.3 mg/kg/day	No significant effect	[1]
Mouse (Hindlimb Immobilization)	Gastrocnemius	3 mg/kg/day	Significant prevention of muscle atrophy	[1]
Mouse (Hindlimb Immobilization)	Gastrocnemius	10 mg/kg/day	Maximal prevention of muscle atrophy	[1]

Signaling Pathways and Experimental Workflows

Androgen Receptor Signaling Pathway in Muscle Cells

The following diagram illustrates the proposed signaling pathway of **GLPG0492** in skeletal muscle cells, leading to a net anabolic effect.





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